

Application Note: Long-Term Storage and Stability Profiling of 2-Morpholinoisonicotinamide

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Compound of Interest

Compound Name: 2-Morpholinoisonicotinamide

CAS No.: 1086397-58-1

Cat. No.: B1424453

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Abstract

2-Morpholinoisonicotinamide (CAS: 113292-62-9) is a critical pharmacophore often utilized as a scaffold in the synthesis of PI3K/mTOR kinase inhibitors and various CNS-targeting agents. While the morpholine moiety enhances solubility and pharmacokinetic profiles, it introduces specific stability challenges regarding oxidative degradation. This Application Note defines the physicochemical degradation pathways of this intermediate and establishes a validated protocol for its long-term storage and quality control, compliant with ICH Q1A(R2) standards.

Part 1: Physicochemical Profile & Degradation Mechanisms

To ensure the integrity of **2-Morpholinoisonicotinamide**, researchers must understand the causality behind its degradation. The molecule possesses two primary vectors of instability: the hydrolytically sensitive amide bond and the oxidatively labile morpholine ring.

Mechanisms of Degradation

A. Amide Hydrolysis (Acid/Base Catalyzed)

The isonicotinamide core is susceptible to hydrolysis, converting the primary amide into 2-morpholinoisonicotinic acid and releasing ammonia.

- **Causality:** This reaction is catalyzed by extremes in pH and elevated moisture levels. In the solid state, hygroscopic uptake of atmospheric water drives this process.
- **Kinetic Insight:** Similar to nicotinamide, the hydrolysis rate follows pseudo-first-order kinetics, with a "U-shaped" pH-rate profile, being most stable near neutral pH (pH 6.0–7.0) [1].[1][2][3][4][5][6][7]

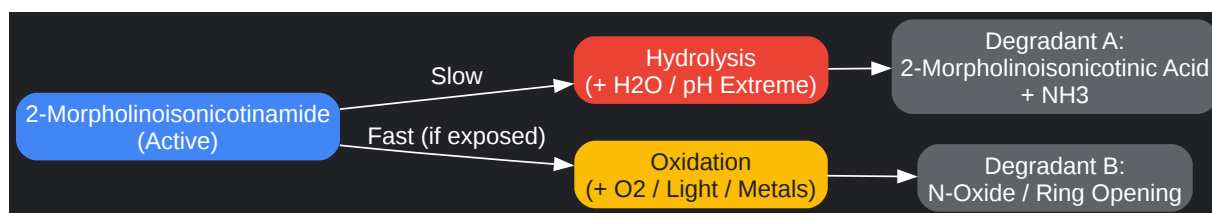
B. Morpholine N-Oxidation (Radical Mediated)

The morpholine nitrogen is an electron-rich center prone to oxidation, forming the N-oxide derivative.

- **Causality:** This is often a radical-mediated process triggered by dissolved oxygen, trace metal impurities (e.g., Copper/Iron from synthesis), or photo-excitation.
- **Photo-Sensitivity:** Morpholine derivatives can undergo oxidative ring-opening or N-oxide formation upon exposure to blue/UV light, necessitating strict light protection [2].

Degradation Pathway Visualization

The following diagram maps the critical degradation nodes.



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Figure 1: Primary degradation pathways. Hydrolysis yields the carboxylic acid; oxidation targets the morpholine ring.

Part 2: Storage & Handling Protocols

This protocol is designed to mitigate the mechanisms described above. It is a self-validating system: if the storage conditions are breached, the QC markers (described in Part 3) will immediately indicate failure.

Protocol A: Solid State Storage (Long-Term)

Objective: Minimize hydrolysis and photo-oxidation for storage >6 months.

Parameter	Specification	Rationale
Temperature	-20°C (± 5°C)	Arrhenius equation dictates reduced reaction rates at lower T.
Atmosphere	Argon or Nitrogen Overlay	Displaces O ₂ to prevent morpholine oxidation.
Container	Amber Borosilicate Glass	Blocks UV/Blue light (300–500nm) to prevent photo-degradation.
Seal	Teflon-lined Screw Cap + Parafilm	Prevents moisture ingress (hygroscopicity management).

Step-by-Step Procedure:

- **Drying:** Ensure the bulk powder is dried to constant weight (LOD < 0.5%) before storage. Residual solvent promotes hydrolysis.
- **Aliquot:** Divide bulk material into single-use aliquots to avoid repeated freeze-thaw cycles which introduce condensation.
- **Purge:** Gently flow dry Argon gas over the vial headspace for 10 seconds before sealing.

- Seal: Tighten cap and wrap with Parafilm.
- Store: Place in a dedicated -20°C freezer away from light sources.

Protocol B: Solution State (Stock Solutions)

Objective: Maintain stability for working solutions (<2 weeks).

- Recommended Solvent: Anhydrous DMSO (Dimethyl sulfoxide).
 - Why: Excellent solubility; prevents hydrolysis compared to aqueous buffers.
 - Risk: DMSO is hygroscopic. Keep strictly anhydrous.
- Avoid: Protic solvents (Water, Methanol) for storage >24 hours.
- Concentration: 10 mM – 50 mM stock solutions are generally more stable than dilute samples due to surface-area-to-volume ratios regarding oxidation.

Part 3: Analytical Monitoring (Quality Control)

To validate the storage protocol, use the following HPLC method. This method is capable of separating the parent compound from its two primary degradants (Acid and N-oxide).

High-Performance Liquid Chromatography (HPLC) Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Detection: UV at 254 nm (aromatic core) and 220 nm (amide bond).
- Flow Rate: 1.0 mL/min.

Gradient Profile:

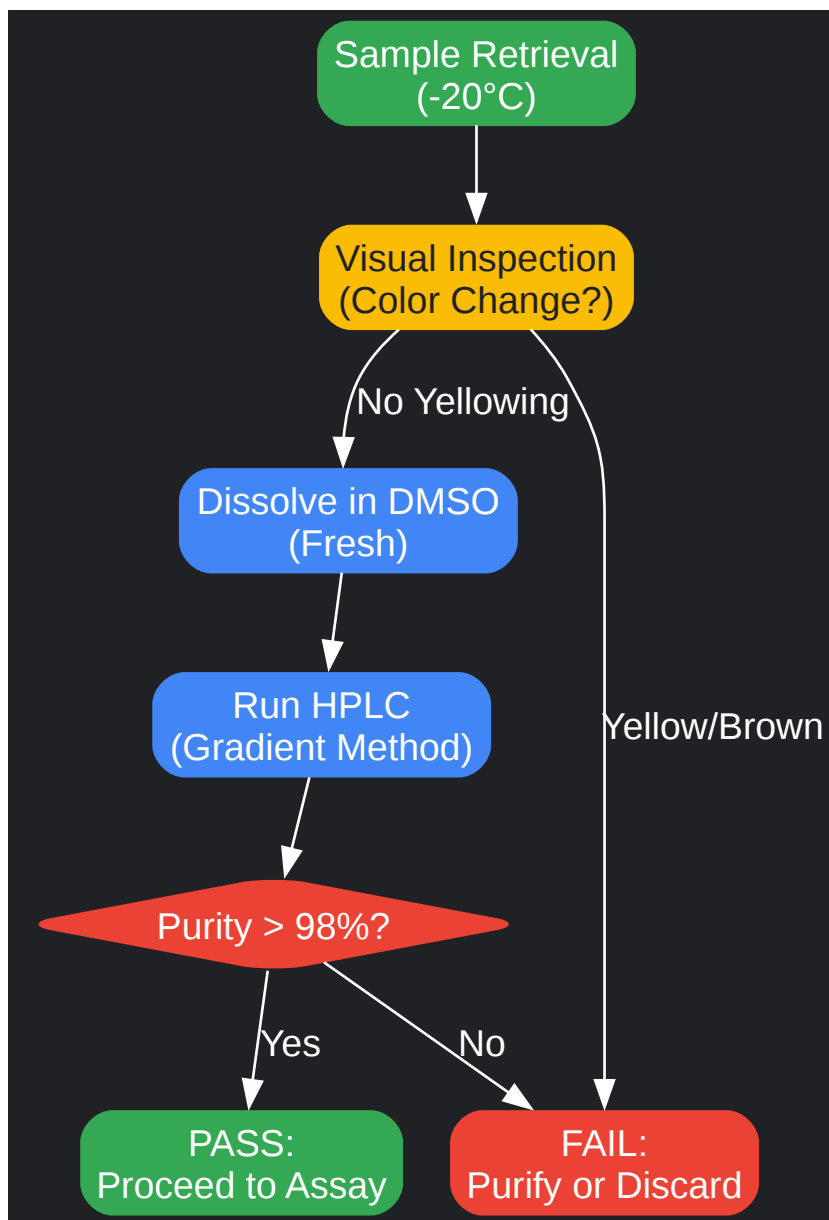
Time (min)	% Mobile Phase B	Event
0.0	5%	Equilibration
10.0	95%	Elution of hydrophobic parent
12.0	95%	Wash

| 12.1 | 5% | Re-equilibration |

Interpretation of Results:

- Early Elution (RT ~2-4 min): 2-Morpholinoisonicotinic Acid. The loss of the amide group makes this significantly more polar.
- Mid Elution: N-Oxide variants. Slightly more polar than parent.
- Main Peak: **2-Morpholinoisonicotinamide**.

Decision Tree for Stability Testing



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Figure 2: QC workflow for validating sample integrity prior to biological assays.

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